

An In-depth Technical Guide to Hitec Materials: Composition, Properties, and Experimental Analysis

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Compound of Interest

Compound Name: *Hitec*

Cat. No.: *B13729832*

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This technical guide provides a comprehensive overview of two distinct materials marketed under the "Hitec" brand: **Hitec** Molten Salt, a eutectic inorganic salt mixture for thermal energy applications, and **Hitec** High-Density Polyethylene (HDPE), a versatile polymer for engineering applications. This document is intended for researchers, scientists, and drug development professionals, offering detailed data on material composition, physicochemical properties, and standardized experimental protocols for their characterization.

Hitec Molten Salt

Hitec molten salt is a eutectic mixture of inorganic salts primarily used as a heat transfer fluid and for thermal energy storage.[1] Its low melting point and high thermal stability make it suitable for a variety of high-temperature applications.[2]

Material Composition

Hitec is a ternary eutectic mixture of potassium nitrate (KNO_3), sodium nitrite (NaNO_2), and sodium nitrate (NaNO_3).[1][3] The precise eutectic composition is crucial for achieving the low melting point. The composition is reported by weight percent as follows:

Component	Formula	Composition (wt%)
Potassium Nitrate	KNO ₃	53%
Sodium Nitrite	NaNO ₂	40%
Sodium Nitrate	NaNO ₃	7%

Table 1: Composition of **Hitec** Molten Salt.[4][5]

Physicochemical Properties

The key properties of **Hitec** molten salt are its thermal characteristics, which are summarized in the table below.

Property	Value	Test Method/Conditions
Melting Point	142 °C (288 °F)	DSC
Operating Temperature Range	149 °C to 538 °C (300 °F to 1000 °F)	-
Specific Heat Capacity (Cp)	~1.45 J/g·K	DSC
Density (liquid)	2.263 - 7.689 x 10 ⁻⁴ T(°C) g/cm ³	Volumetric Method

Table 2: Physicochemical properties of **Hitec** Molten Salt.[6][7]

Experimental Protocols

1. Thermal Analysis using Differential Scanning Calorimetry (DSC)

The melting point and specific heat capacity of **Hitec** molten salt are determined using Differential Scanning Calorimetry (DSC).

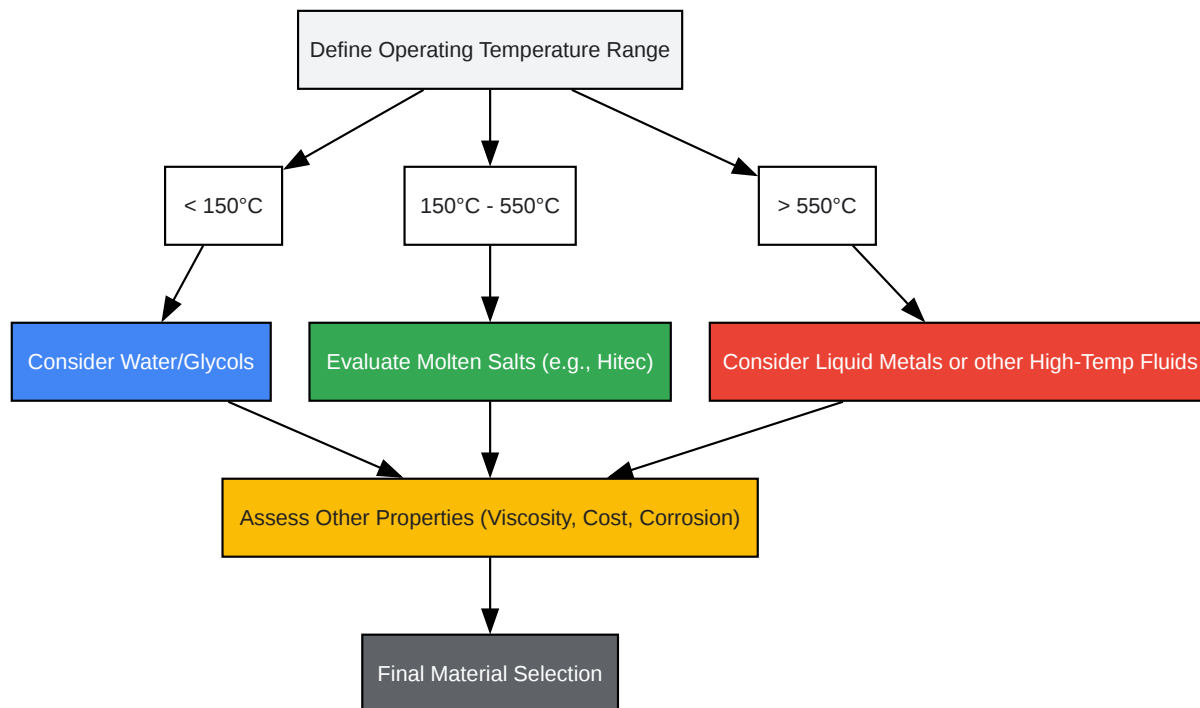
- Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. Phase transitions like melting result in endothermic peaks, from

which the melting point and latent heat can be determined. Specific heat capacity is calculated from the heat flow required to increase the sample's temperature.

- Apparatus: A differential scanning calorimeter equipped with a furnace capable of reaching at least 600 °C, and an inert gas supply (e.g., nitrogen or argon) to prevent oxidative degradation of the salt at high temperatures.[3]
- Procedure:
 - A small, precisely weighed sample of the salt (typically 5-10 mg) is hermetically sealed in an aluminum or graphite crucible.
 - An empty, sealed crucible is used as a reference.
 - The sample and reference are placed in the DSC cell.
 - The cell is purged with an inert gas.
 - A temperature program is initiated, typically involving heating the sample at a constant rate (e.g., 5-10 °C/min) through its melting range.[3]
 - The heat flow to the sample is recorded as a function of temperature.
 - The melting point is determined as the onset temperature of the melting endotherm. The specific heat capacity is calculated from the DSC curve in the liquid region.[3][5]

Logical Workflow for Material Selection

The following diagram illustrates a simplified decision-making process for selecting a heat transfer fluid, a primary application for **Hitec** molten salt.



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Heat Transfer Fluid Selection Workflow

Hitec High-Density Polyethylene (HDPE)

Hitec HDPE is a versatile thermoplastic polymer known for its high strength-to-density ratio.[8] It exhibits excellent impact strength, scratch resistance, and chemical resistance, making it suitable for a wide range of applications, including machined parts, chemical tanks, and food processing equipment.[8][9]

Material Composition

Hitec HDPE is a homopolymer of ethylene. Its properties are primarily determined by its high density, molecular weight, and crystalline structure. It is often available in different grades, such as 300 and 500 grade, with the higher number indicating a higher density and potentially enhanced performance.[10]

Physicochemical Properties

The typical physical and mechanical properties of **Hitec** HDPE are summarized in the table below. Note that these are typical values and can vary depending on the specific grade and processing conditions.

Property	Value	ASTM Test Method
Density	0.95 - 0.97 g/cm ³	D792
Tensile Strength at Yield	25 - 31 MPa (3600 - 4500 psi)	D638
Elongation at Break	> 600%	D638
Flexural Modulus	1.1 - 1.5 GPa (160 - 220 kpsi)	D790
Hardness (Shore D)	65 - 70	D2240
Water Absorption (24 hr)	< 0.01%	D570
Heat Deflection Temp. @ 66 psi	70 - 80 °C (158 - 176 °F)	D648

Table 3: Typical physicochemical properties of **Hitec** HDPE.

Experimental Protocols

1. Tensile Properties Testing (ASTM D638)

The tensile strength, elongation, and tensile modulus of **Hitec** HDPE are determined according to the ASTM D638 standard.[\[1\]](#)[\[11\]](#)

- Principle: A standardized "dog-bone" shaped specimen is pulled apart at a constant rate of speed until it fractures. The force required to pull the specimen and the amount it stretches are measured.
- Apparatus: A universal testing machine (UTM) equipped with grips to hold the specimen and a load cell to measure the applied force. An extensometer is used to accurately measure the elongation of the specimen.[\[12\]](#)

- Procedure:
 - Test specimens are prepared by injection molding or machining from a sheet of **Hitec** HDPE into the specified "dog-bone" shape (Type I is common).[11]
 - The specimen is mounted securely in the grips of the UTM.
 - The extensometer is attached to the gauge section of the specimen.
 - The test is initiated, and the specimen is pulled at a constant crosshead speed until it breaks.
 - The load and extension data are recorded throughout the test.
 - From the resulting stress-strain curve, the tensile strength, elongation at break, and tensile modulus are calculated.[1]

2. Chemical Resistance Testing (ASTM D543)

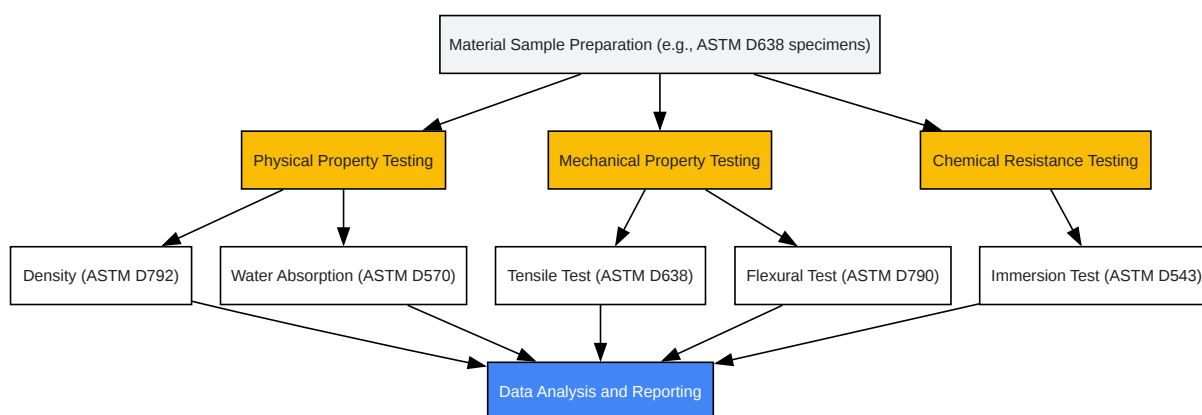
The resistance of **Hitec** HDPE to chemical reagents is evaluated using the ASTM D543 standard.[13][14]

- Principle: Test specimens are exposed to chemical reagents for a specified time and temperature. The effects on the material's weight, dimensions, appearance, and mechanical properties are then measured.
- Apparatus: Containers for immersing specimens, a system for applying mechanical stress if required, an analytical balance, calipers, and a universal testing machine for evaluating changes in mechanical properties.
- Procedure (Practice A - Immersion Test):
 - At least five test specimens are prepared.
 - The initial weight and dimensions of each specimen are measured.
 - The specimens are fully immersed in the chemical reagent in a closed container.

- The container is stored at a specified temperature for a predetermined duration.
- After exposure, the specimens are removed, cleaned, and re-weighed and re-measured.
- Changes in appearance (e.g., color change, swelling, crazing) are noted.
- If required, the mechanical properties (e.g., tensile strength) of the exposed specimens are tested and compared to unexposed control specimens.[2]

Experimental Workflow Diagram

The following diagram outlines a typical experimental workflow for the characterization of a polymer like **Hitec** HDPE.



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References

- 1. Tensile Strength of Plastics Using ASTM D 638 Test Standard [prestogroup.com]
- 2. Chemical Compatibility ASTM D543 [intertek.com]
- 3. Development of a New Method for Synthesizing HITEC Salt-Based Alumina Nanofluids [scielo.org.co]
- 4. mdpi.com [mdpi.com]
- 5. On the specific heat capacity of HITEC-salt nanocomposites for concentrated solar power applications - RSC Advances (RSC Publishing) DOI:10.1039/D2RA07384F [pubs.rsc.org]
- 6. elib.dlr.de [elib.dlr.de]
- 7. researchgate.net [researchgate.net]
- 8. tapplastics.com [tapplastics.com]
- 9. CORRTEC Hitec HDPE | VYCOM [plaskolite.com]
- 10. emcoplastics.com [emcoplastics.com]
- 11. ASTM D638 Testing for Tensile Properties of Plastics - Applus DatapointLabs [datapointlabs.com]
- 12. ASTM D638 Standard Test Method for Tensile Properties of Plastics [ssi.shimadzu.com]
- 13. coirubber.com [coirubber.com]
- 14. ASTM D543 : 2021 Standard Practices for Evaluating the Resistance of Plastics to Chemical Reagents [testecom.bsbstd.co.in]
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